

Technical Guide: N-(2-Aminophenyl)cyclopentanecarboxamide and Structural Analogs

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Compound of Interest

Compound Name:	N-(2-Aminophenyl)cyclopentanecarboxamide
CAS No.:	926217-21-2
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Class I Selective Histone Deacetylase (HDAC) Inhibitor Scaffolds

Executive Summary

This technical guide provides a comprehensive analysis of **N-(2-aminophenyl)cyclopentanecarboxamide**, a prototypical pharmacophore for the benzamide class of Histone Deacetylase (HDAC) inhibitors. Unlike pan-HDAC inhibitors (e.g., hydroxamates like Vorinostat), this scaffold exhibits kinetic selectivity for Class I HDACs (isoforms 1, 2, and 3) via a slow-tight binding mechanism. This document details the chemical architecture, high-fidelity synthetic protocols, and structure-activity relationships (SAR) required for the development of analogs such as Entinostat (MS-275).

Chemical Architecture & Pharmacophore Analysis

The molecule functions as a modular inhibitor composed of three distinct domains. Understanding this architecture is critical for rational drug design.

Domain	Component in Target Molecule	Function
Cap Group	Cyclopentyl Ring	Occludes the entrance of the HDAC active site; confers isoform selectivity via surface recognition.
Linker	Amide Bond (Direct connection)	Spans the hydrophobic channel connecting the surface to the zinc ion.
ZBG	o-Aminoanilide (2-aminophenyl)	Zinc Binding Group. Chelates the catalytic Zn^{2+} ion at the bottom of the active site.

The "Benzamide" Advantage

The N-(2-aminophenyl) moiety is the defining feature. While hydroxamates ($-\text{CONHOH}$) bind Zn^{2+} rapidly and reversibly (fast-on/fast-off), the 2-aminobenzamide group undergoes a conformational change upon binding, leading to a slow-on/slow-off kinetic profile. This long residence time correlates with sustained biological efficacy, even after the drug is cleared from plasma.

Synthetic Methodology: High-Fidelity Protocol

Expertise & Experience: Direct coupling of cyclopentanecarboxylic acid with o-phenylenediamine (OPD) is a common novice error. This approach frequently yields a mixture of mono-acylated product, bis-acylated by-product, and unreacted diamine, complicating purification.

The Self-Validating Protocol: To ensure high purity and yield, a Mono-Boc Protection Strategy is required. This prevents over-acylation and simplifies the workup.

Step-by-Step Workflow

Reagents:

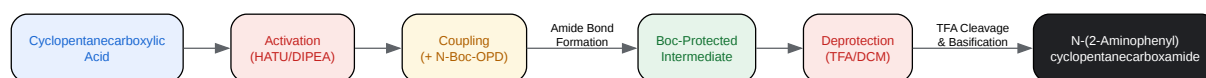
- Cyclopentanecarboxylic acid (1.0 eq)
- N-Boc-o-phenylenediamine (1.0 eq)
- HATU (1.2 eq) or EDC/HOBt
- DIPEA (3.0 eq)
- DMF (Solvent)
- TFA/DCM (1:1) for deprotection

Protocol:

- Activation: Dissolve cyclopentanecarboxylic acid in anhydrous DMF under N₂ atmosphere. Add DIPEA and HATU. Stir for 15 minutes to generate the active ester.
- Coupling: Add N-Boc-o-phenylenediamine. Stir at room temperature for 12–16 hours.
 - Checkpoint: Monitor via LC-MS. The disappearance of the amine starting material and appearance of the Boc-protected intermediate () validates the step.
- Workup: Dilute with EtOAc, wash with 5% LiCl (to remove DMF), sat. NaHCO₃, and brine. Dry over Na₂SO₄ and concentrate.
- Deprotection: Dissolve the intermediate in DCM. Add TFA dropwise at 0°C. Warm to RT and stir for 2 hours.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Cleavage of the tert-butyl carbamate yields the free amine.
- Neutralization & Isolation: Concentrate in vacuo. Basify with sat. NaHCO₃ (carefully, to pH 8) to liberate the free base. Extract with DCM/MeOH (9:1).

- Purification: Recrystallize from Ethanol/Water or perform flash chromatography (Hexane/EtOAc).

Visualization: Synthesis Pathway



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Caption: Step-wise synthesis using the mono-Boc protection strategy to prevent bis-acylation.

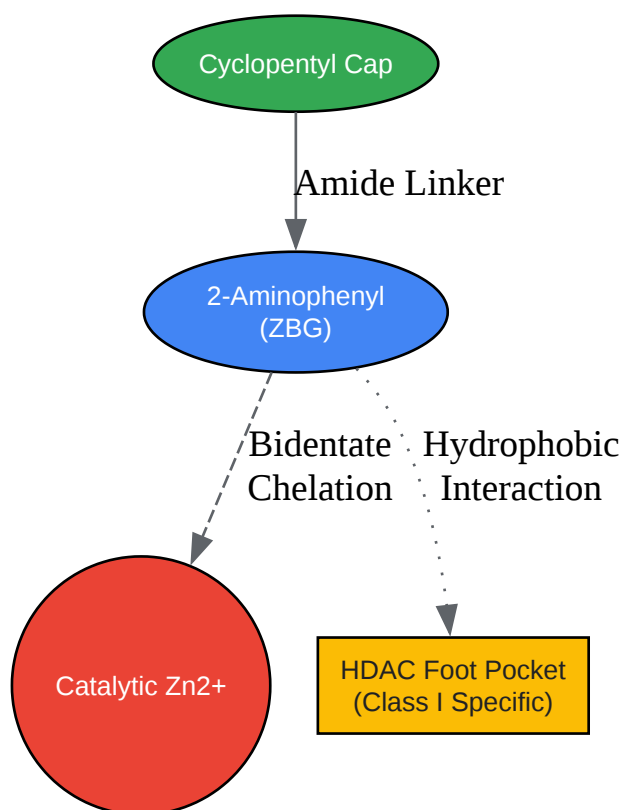
Mechanism of Action: The Kinetic Selectivity

The 2-aminophenyl group functions as a bidentate ligand. The carbonyl oxygen and the free amino group coordinate the Zinc ion (Zn^{2+}) at the catalytic core of the HDAC enzyme.

Key Mechanistic Differentiators:

- Class I Selectivity: The internal cavity of Class I HDACs (1, 2, 3) possesses a specific "foot pocket" adjacent to the zinc ion. The phenyl ring of the benzamide scaffold can access this pocket, a feature lacking in Class IIa enzymes.
- Residence Time: The inhibition is time-dependent. Initial binding is followed by a slow conformational equilibration. This makes (dissociation constant) less relevant than (off-rate) for predicting efficacy.

Visualization: Binding Mode



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Caption: Bidentate chelation of Zn²⁺ and foot-pocket occupation driving Class I selectivity.

Structure-Activity Relationship (SAR) & Analogs

Modifications to the **N-(2-aminophenyl)cyclopentanecarboxamide** scaffold drive potency and physicochemical properties.

Table 1: SAR of Benzamide Analogs

Analog Type	Modification Region	Effect on Activity	Clinical Example
Parent Scaffold	Cyclopentyl Cap	Moderate potency; Probe molecule.	N/A
Heterocyclic Cap	Pyridine-3-methyl	Increased solubility and potency.	Entinostat (MS-275)
Extended Linker	Cinnamyl / Vinyl	Shifts selectivity profile; alters channel occupancy.	Mocetinostat
Fluorine Sub.	5-Fluoro on ZBG	Increases metabolic stability; enhances potency.	Chidamide

Critical Insight: Replacing the 2-amino group with a hydroxyl group (phenol) or removing it entirely abolishes HDAC inhibitory activity, confirming the absolute requirement of the ortho-diamine motif for zinc chelation in this class.

Therapeutic Applications

- Oncology:
 - Solid Tumors: Used in combination with aromatase inhibitors (e.g., Exemestane) for ER+ breast cancer to reverse hormone therapy resistance.
 - Mechanism: Hyperacetylation of histones H3/H4 reactivates silenced tumor suppressor genes (e.g., p21).
- Neurology:
 - Unlike hydroxamates, benzamides like this scaffold show potential in neurological models (e.g., Friedreich's Ataxia) due to their ability to cross the blood-brain barrier and their specific inhibition of HDAC3, which is implicated in memory formation and neurodegeneration.

References

- Review of Benzamide HDAC Inhibitors: L. Bressi et al., "N-(2-Aminophenyl)benzamides: A Novel Class of Selective HDAC Inhibitors." [6][7] Journal of Medicinal Chemistry. [[Link](#)]
- Mechanism of Kinetic Selectivity: T. J. G.som et al., "Kinetic and Structural Insights into the Binding of Histone Deacetylase 1 and 2 Inhibitors." Nature Communications. [[Link](#)]
- Synthesis Protocols (Boc-Protection Strategy): Organic Process Research & Development. "Scalable Synthesis of MS-275 and Analogs." [[Link](#)]
- Clinical Relevance (Entinostat): National Cancer Institute (NCI) Drug Dictionary - Entinostat. [[Link](#)]

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Sources

- 1. Mechanism of Action of 2-Aminobenzamide HDAC Inhibitors in Reversing Gene Silencing in Friedreich's Ataxia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
- 3. HDAC Inhibitors: Innovative Strategies for Their Design and Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Pharmacological Properties and Clinical Application Research Progress of Entinostat - Oreate AI Blog [oreateai.com]
- 5. Design, synthesis and evaluation of belinostat analogs as histone deacetylase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. N-(2-Aminophenyl)-benzamide Inhibitors of Class I HDAC Enzymes with Antiproliferative and Antifibrotic Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Structure-Based Inhibitor Discovery of Class I Histone Deacetylases (HDACs) - PMC [pmc.ncbi.nlm.nih.gov]

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